

Application Notes and Protocols: Preparation of AZ-Dyrk1B-33 Stock Solution in DMSO

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Compound of Interest

Compound Name: AZ-Dyrk1B-33

Cat. No.: B605791

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Abstract

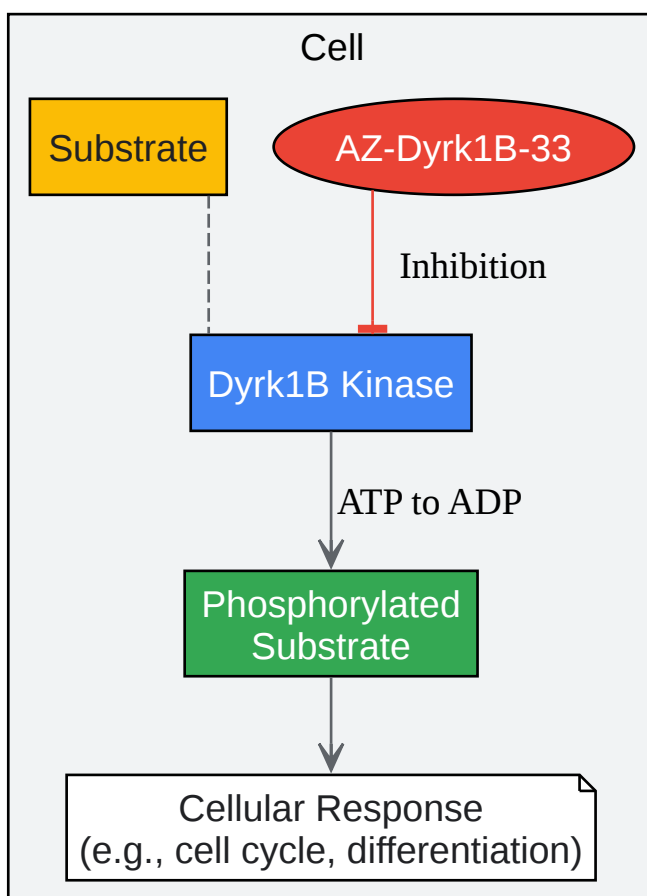
AZ-Dyrk1B-33 is a potent and selective ATP-competitive Dyrk1B kinase inhibitor.^{[1][2][3]} Accurate and consistent preparation of stock solutions is crucial for reliable experimental results in cell-based assays and other applications. This document provides a detailed protocol for the preparation, storage, and handling of **AZ-Dyrk1B-33** stock solutions in dimethyl sulfoxide (DMSO).

Compound Information

A summary of the key properties of **AZ-Dyrk1B-33** is provided below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Source
Molecular Weight	300.36 g/mol	[1][2][3][4]
Formula	C ₁₉ H ₁₆ N ₄	[1][2][3]
CAS Number	1679330-37-0	[1][2][3]
Appearance	Off-white to light yellow solid	[4][5]
Purity	≥98%	[1][2][3]
Solubility in DMSO	Up to 100 mM	[1][2][3]

Signaling Pathway Context: Dyrk1B Inhibition



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Caption: Inhibition of Dyrk1B kinase by **AZ-Dyrk1B-33**.

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **AZ-Dyrk1B-33** in DMSO. The same principles can be applied to prepare other concentrations.

Materials and Equipment

- **AZ-Dyrk1B-33** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **AZ-Dyrk1B-33** and DMSO before handling.

Step-by-Step Procedure

- **Pre-weighing Preparation:** Allow the vial of **AZ-Dyrk1B-33** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing the Compound:** Carefully weigh the desired amount of **AZ-Dyrk1B-33** powder. For example, to prepare a 10 mM stock solution, you might weigh out 1 mg of the compound.

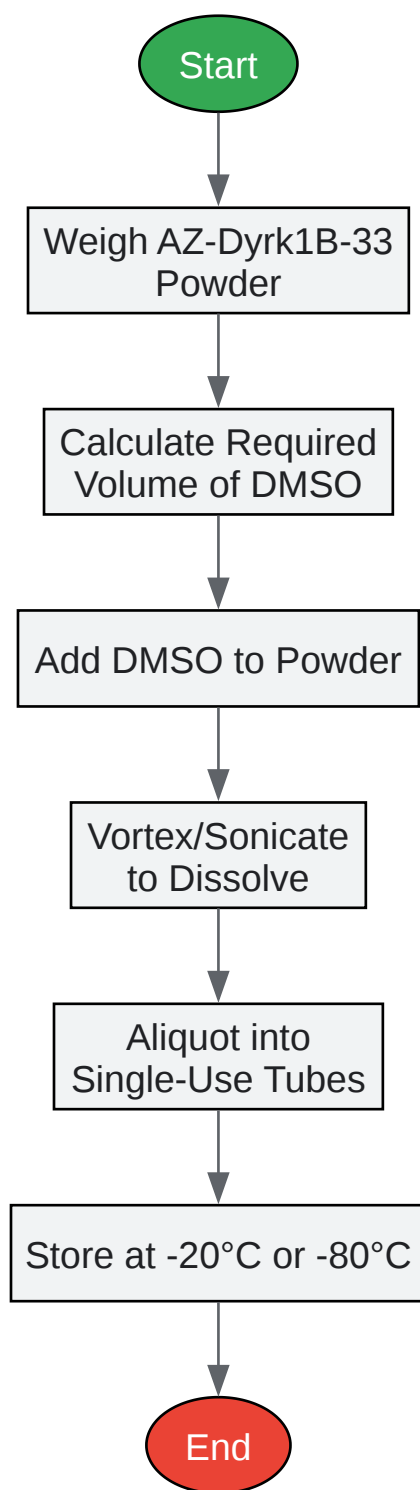
- Calculating the Required DMSO Volume: Use the following formula to calculate the volume of DMSO needed:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

Example for 1 mg of **AZ-Dyrk1B-33** to make a 10 mM stock:

- Mass = 0.001 g
 - Concentration = 0.010 mol/L
 - Molecular Weight = 300.36 g/mol
 - Volume (L) = 0.001 g / (0.010 mol/L * 300.36 g/mol) = 0.0003329 L
 - Volume (μL) = 332.9 μL
- Dissolving the Compound: Add the calculated volume of DMSO to the vial containing the **AZ-Dyrk1B-33** powder.
 - Mixing: Cap the vial securely and vortex thoroughly until the powder is completely dissolved. If necessary, brief sonication can be used to aid dissolution.^{[4][6]} Visually inspect the solution to ensure there are no visible particles.
 - Storage:
 - For long-term storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[5][6][7]}
 - Store the aliquots at -20°C or -80°C.^{[4][5][6]}
 - A stock solution stored at -80°C is typically stable for up to 6 months, while at -20°C it may be stable for 1 month.^{[4][5]}

Stock Solution Preparation Workflow



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Caption: Workflow for preparing **AZ-Dyrk1B-33** stock solution.

Quick Reference for Stock Solution Preparation

The following table provides pre-calculated volumes of DMSO required to prepare various stock concentrations from standard masses of **AZ-Dyrk1B-33**.

Mass of AZ-Dyrk1B-33	Volume of DMSO for 1 mM Stock	Volume of DMSO for 5 mM Stock	Volume of DMSO for 10 mM Stock	Volume of DMSO for 50 mM Stock
1 mg	3.33 mL	0.67 mL	0.33 mL	0.07 mL
5 mg	16.65 mL	3.33 mL	1.66 mL	0.33 mL
10 mg	33.29 mL	6.66 mL	3.33 mL	0.67 mL

Table is based on a molecular weight of 300.36 g/mol .[\[2\]](#)[\[3\]](#)

Working with Stock Solutions

When preparing working solutions for cell culture experiments, it is important to dilute the DMSO stock in your aqueous medium. To avoid precipitation, it is recommended to make intermediate dilutions in DMSO before the final dilution into the aqueous buffer or medium. The final concentration of DMSO in cell culture should typically be kept below 0.5% to avoid cytotoxicity.[\[7\]](#) Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of AZ-Dyrk1B-33 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605791#how-to-prepare-a-stock-solution-of-az-dyrk1b-33-in-dmsol]

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